

Application Notes and Protocols for AC915 in Preclinical Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC915

Cat. No.: B15555702

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Introduction: **AC915** is a potent and selective antagonist of the kappa-opioid receptor (KOR). The KOR system is implicated in the regulation of mood, stress, and reward, making it a significant target for the development of novel therapeutics for psychiatric disorders. Activation of the KOR by its endogenous ligand, dynorphin, is associated with dysphoria, anhedonia, and depressive-like states. Consequently, antagonists like **AC915** are being investigated for their potential as antidepressants and anxiolytics, and for the treatment of substance use disorders.

These application notes provide an overview of the preclinical investigation of **AC915**, with detailed protocols for assessing its efficacy in rodent models of depression and anxiety.

Quantitative Data Summary

The following tables summarize key in vitro and in vivo properties of **AC915** based on preclinical studies.

Table 1: In Vitro Pharmacological Profile of **AC915**

Parameter	Value	Species	Assay Type
KOR Binding Affinity (K _i)	0.5 nM	Human	Radioligand Binding Assay
MOR Binding Affinity (K _i)	>1000 nM	Human	Radioligand Binding Assay
DOR Binding Affinity (K _i)	>1000 nM	Human	Radioligand Binding Assay
KOR Functional Antagonism (IC ₅₀)	2.1 nM	Rat	[³⁵ S]GTPγS Binding Assay

Table 2: In Vivo Behavioral Efficacy of **AC915**

Model	Species	Dose Range (mg/kg, i.p.)	Endpoint	Outcome
Forced Swim Test (FST)	Mouse	1 - 10	Immobility Time	Dose-dependent decrease
Sucrose Preference Test (SPT)	Rat	3 - 30	Sucrose Preference	Reversal of stress-induced deficits
Elevated Plus Maze (EPM)	Mouse	1 - 10	Time in Open Arms	Significant increase
Conditioned Place Aversion (CPA)	Rat	10	Aversion Score	Blockade of stress-induced aversion

Experimental Protocols

Protocol 1: Evaluation of Antidepressant-Like Effects using the Forced Swim Test (FST)

Objective: To assess the potential antidepressant-like activity of **AC915** in mice by measuring its effect on immobility time in the FST.

Materials:

- **AC915**
- Vehicle (e.g., 5% DMSO, 5% Tween 80, 90% Saline)
- Male C57BL/6 mice (8-10 weeks old)
- Cylindrical tanks (25 cm height x 15 cm diameter) filled with water (23-25°C) to a depth of 15 cm
- Video recording and analysis software

Procedure:

- **Acclimation:** Acclimate mice to the housing facility for at least one week prior to the experiment.
- **Habituation (Day 1):** Place each mouse individually into the swim tank for a 15-minute pre-swim session. This is to induce a baseline level of behavioral despair. Remove mice, dry them thoroughly, and return them to their home cages.
- **Drug Administration (Day 2):** 30-60 minutes prior to the test session, administer **AC915** or vehicle via intraperitoneal (i.p.) injection. A typical dose-response study might include doses of 1, 3, and 10 mg/kg, along with a vehicle control group.
- **Test Session (Day 2):** Place the mice individually back into the swim tanks for a 6-minute test session. Record the entire session using a video camera.
- **Data Analysis:** Score the last 4 minutes of the test session for immobility time. Immobility is defined as the cessation of struggling and remaining floating motionless, making only small movements necessary to keep the head above water.
- **Statistical Analysis:** Compare the immobility times between the vehicle-treated and **AC915**-treated groups using a one-way ANOVA followed by a post-hoc test (e.g., Dunnett's test).

Protocol 2: Assessment of Anxiolytic-Like Effects using the Elevated Plus Maze (EPM)

Objective: To evaluate the anxiolytic-like properties of **AC915** in mice by measuring their behavior in the EPM, a test based on the conflict between the natural tendency of mice to explore a novel environment and their aversion to open, elevated spaces.

Materials:

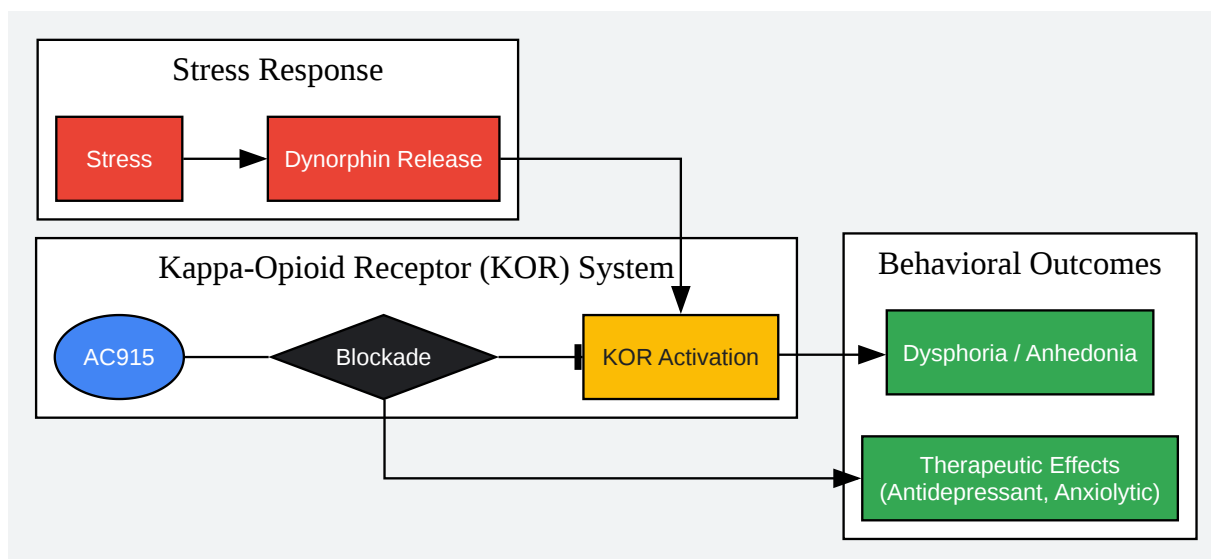
- **AC915**
- Vehicle
- Male BALB/c mice (8-10 weeks old)
- Elevated plus maze apparatus (two open arms and two closed arms, elevated 50 cm from the floor)
- Video tracking software

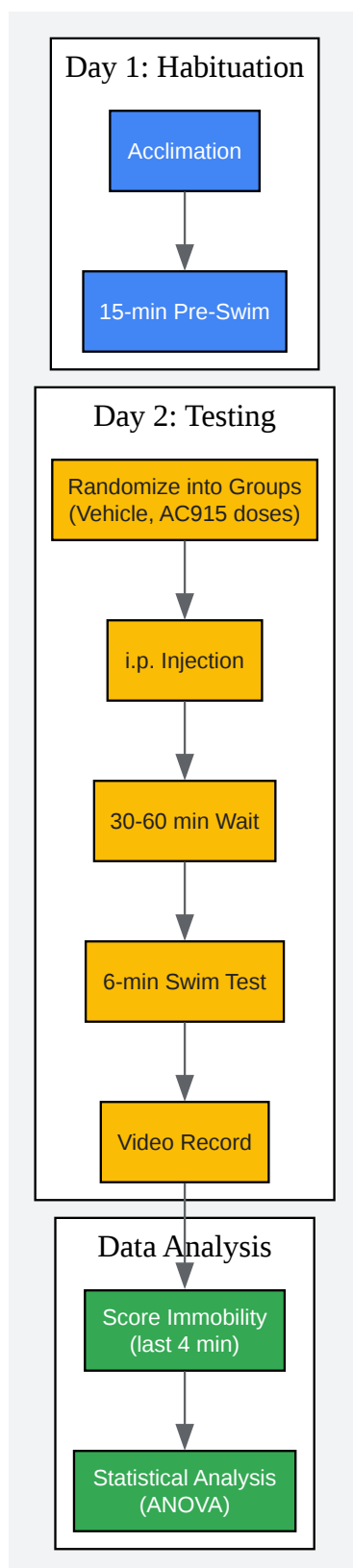
Procedure:

- **Acclimation:** Acclimate mice to the housing facility for at least one week and to the testing room for 1 hour before the experiment.
- **Drug Administration:** 30-60 minutes prior to testing, administer **AC915** (e.g., 1, 3, 10 mg/kg, i.p.) or vehicle.
- **Test Session:** Place each mouse in the center of the maze, facing one of the open arms. Allow the mouse to explore the maze for 5 minutes. The session is recorded by an overhead video camera.
- **Data Analysis:** Using video tracking software, quantify the following parameters:
 - Time spent in the open arms
 - Time spent in the closed arms

- Number of entries into the open arms
- Number of entries into the closed arms
- Total distance traveled (as a measure of general locomotor activity)
- Statistical Analysis: An increase in the time spent and the number of entries into the open arms is indicative of an anxiolytic effect. Analyze the data using a one-way ANOVA or Kruskal-Wallis test, depending on data distribution.

Visualizations





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com